

An In-depth Technical Guide to Ethynylcyclohexane: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Ethynylcyclohexane

Cat. No.: B1294493

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Introduction

Ethynylcyclohexane, also known as cyclohexylacetylene, is an organic compound featuring a terminal alkyne group attached to a cyclohexane ring.^[1] Its unique structure, combining a flexible saturated ring with a reactive triple bond, makes it a valuable building block and versatile intermediate in organic synthesis.^{[2][3]} This guide provides a comprehensive overview of its synthesis, physicochemical properties, and key applications, with a focus on its utility in pharmaceutical research and materials science. The reactivity of the ethynyl group allows for a wide range of chemical transformations, including nucleophilic additions, coupling reactions, and polymerizations, rendering it a crucial precursor for more complex molecular architectures.^{[1][2]}

Properties of Ethynylcyclohexane

The physical and chemical properties of **ethynylcyclohexane** are well-documented, providing essential data for its handling, application, and characterization.

Physical and Chemical Properties

Ethynylcyclohexane is a colorless to light yellow liquid at room temperature.^{[1][4]} It is immiscible with water but soluble in common organic solvents.^{[1][4]}

Property	Value	Reference(s)
CAS Number	931-48-6	[3][5]
Molecular Formula	C ₈ H ₁₂	[1][3]
Molecular Weight	108.18 g/mol	[3][5]
Appearance	Colorless to yellow-brown liquid	[1][4]
Density	0.828 g/mL at 25 °C	[4][5]
Boiling Point	130-132 °C	[4][5]
Melting Point	130-132 °C	[4][6]
Flash Point	18 °C (64.4 °F) - closed cup	[5][7]
Refractive Index (n ²⁰ /D)	1.4540	[4][5]
Water Solubility	Immiscible	[4]

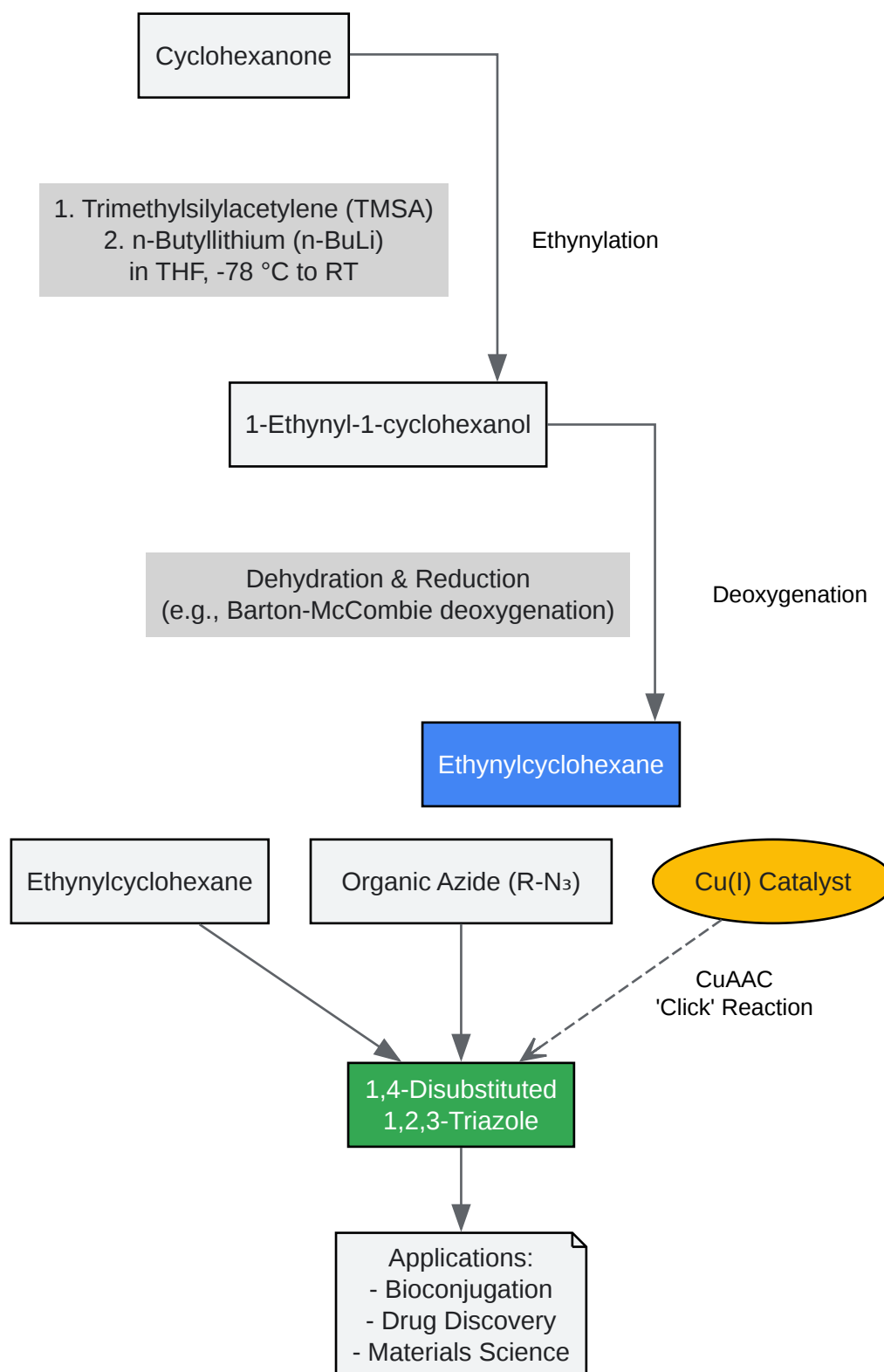
Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **ethynylcyclohexane**.

Spectroscopy	Key Features and Observations	Reference(s)
^1H NMR	Spectra available in public databases. The terminal alkyne proton ($\equiv\text{C-H}$) typically appears as a singlet.	[8]
^{13}C NMR	Spectral data available in public databases. Distinct signals for the two sp-hybridized carbons of the alkyne are expected.	[9]
Infrared (IR)	Key absorptions include the $\text{C}\equiv\text{C-H}$ stretch around 3300 cm^{-1} and the $\text{C}\equiv\text{C}$ stretch.	[8][9][10]
Mass Spectrometry	Molecular ion peak corresponding to its molecular weight is expected.	[10]

Synthesis of Ethynylcyclohexane

The synthesis of **ethynylcyclohexane** is typically achieved through the ethynylation of a cyclohexyl precursor. A common and effective method involves the reaction of a cyclohexyl electrophile with an acetylene source or, more frequently, the reaction of cyclohexanone with an acetylide followed by further transformation.



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